

# Application Note: HPLC Analysis of Diclofenac Analogues using a FluoroPhenyl Column

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**Compound Focus:** Furofenac-d3

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This document details a robust, sensitive, and validated reversed-phase high-performance liquid chromatography (RP-HPLC) method for the analysis of diclofenac sodium in pharmaceutical dosage forms. The principles of this method can be directly applied to the analysis of its deuterated analogue, **Furofenac-d3**. The method uses a **pentafluorophenylpropyl (FluoroPhenyl) stationary phase**, which offers unique selectivity for compounds with aromatic structures and charged bases, often providing superior separation compared to conventional C18 columns [1].

**1. Introduction** Diclofenac sodium is a widely used non-steroidal anti-inflammatory drug (NSAID). Its analysis in pharmaceutical formulations and biological matrices is routinely performed using HPLC. This application note describes a method developed and validated per ICH guidelines, emphasizing the advantages of a FluoroPhenyl column. The deuterated form, **Furofenac-d3**, is expected to exhibit nearly identical chromatographic behavior to diclofenac, making this method directly transferable. The use of a FluoroPhenyl column is particularly recommended when limited retention or selectivity is observed on a C18 column, as it can provide enhanced retention for hydrophilic compounds and improved selectivity for complex mixtures [1].

## 2. Method Advantages

- **High Selectivity:** The FluoroPhenyl phase provides different chemical interactions (e.g.,  $\pi$ - $\pi$ , dipole-dipole) compared to C18, leading to better separation of complex mixtures [1].
- **Rapid Analysis:** A short run time of 2 minutes enables high-throughput analysis [2] [3].
- **Validated and Robust:** The method meets ICH requirements for specificity, linearity, accuracy, precision, and robustness [2].

- **Dual-Mode Compatibility:** The FluoroPhenyl column can be used for both reversed-phase and HILIC separations, adding versatility [1].

Detailed Experimental Protocol

1. Materials and Equipment

- **HPLC System:** Waters 1525 binary pump or equivalent, with a UV/VIS detector [2].
- **Autosampler:** Waters 2707 or equivalent [2].
- **Data Collection System:** Breeze Chromatography Manager or equivalent software.
- **Analytical Column:** Restek Force FluoroPhenyl (or equivalent), 50 x 2.1 mm, 3 μm, 100 Å [1]. The method is also scalable to 1.8 μm for UHPLC applications.
- **Chemicals:**
  - Diclofenac Sodium (or **Furofenac-d3**) reference standard.
  - Lidocaine Hydrochloride (Internal Standard) [2] [3].
  - Acetonitrile (HPLC grade).
  - Orthophosphoric Acid (HPLC grade).
  - Deionized Water (HPLC grade, e.g., from a Milli-Q system).

**2. Chromatographic Conditions** The table below summarizes the optimized and an alternative chromatographic condition.

| Parameter            | Optimized Condition [2] [3]                                         | Alternative Condition [4]                                          |
|----------------------|---------------------------------------------------------------------|--------------------------------------------------------------------|
| Column               | FluoroPhenyl (50 x 2.1 mm, 3 μm)                                    | C18 (150 x 4.6 mm, 5 μm)                                           |
| Mobile Phase         | 0.05 M Orthophosphoric acid (pH 2.0) :<br>Acetonitrile (35:65, v/v) | Deionized water (pH 3.0 with H3PO4) :<br>Acetonitrile (35:65, v/v) |
| Flow Rate            | 2.0 mL/min                                                          | 0.7 mL/min                                                         |
| Detection Wavelength | 210 nm                                                              | 205 nm                                                             |
| Injection Volume     | 20 μL                                                               | 20 μL (assumed)                                                    |
| Column Temperature   | 25 °C                                                               | 25 °C                                                              |

| Parameter | Optimized Condition [2] [3] | Alternative Condition [4]       |
|-----------|-----------------------------|---------------------------------|
| Run Time  | 2 min                       | To be determined experimentally |

### 3. Preparation of Solutions

- **Internal Standard (IS) Stock Solution (Lidocaine, 0.5 mg/mL):** Accurately weigh about 12.5 mg of lidocaine into a 25 mL volumetric flask. Dissolve and make up to volume with methanol.
- **Analyte Stock Solution (Diclofenac/Furofenac-d3, 0.5 mg/mL):** Accurately weigh about 12.5 mg of the reference standard into a 25 mL volumetric flask. Dissolve and make up to volume with methanol.
- **Calibration Standards (10 - 200 µg/mL):** Pipet appropriate volumes of the analyte stock solution and a fixed volume of the IS stock solution into a series of volumetric flasks. Dilute to volume with methanol to obtain concentrations of 10, 20, 80, 120, 160, and 200 µg/mL of the analyte with a constant concentration of the internal standard [2].

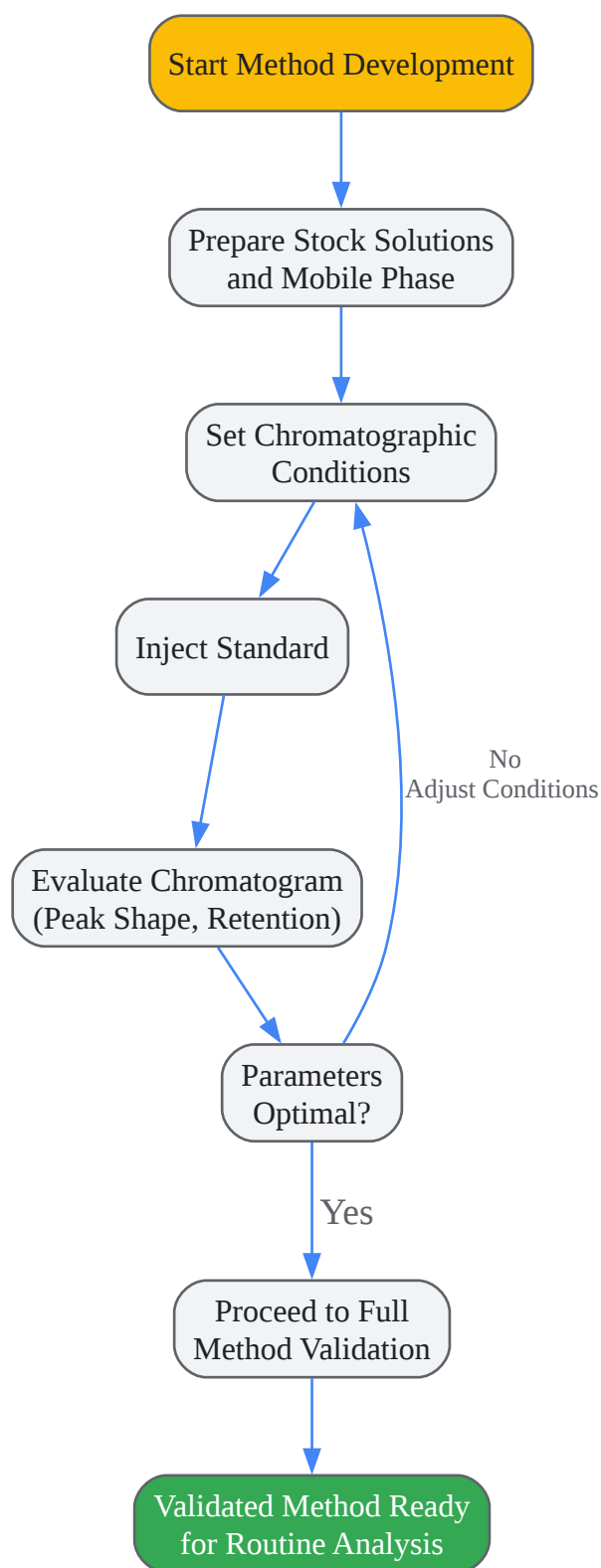
### 4. Sample Preparation (Pharmaceutical Dosage Forms)

- Weigh and finely powder twenty tablets.
- Accurately weigh a portion of the powder equivalent to about 50 mg of diclofenac sodium (or **Furofenac-d3**) and transfer to a 50 mL volumetric flask.
- Add about 30 mL of methanol, sonicate for 30 minutes, and dilute to volume with methanol.
- Centrifuge the solution at 3000 rpm for 5 minutes.
- Dilute the supernatant quantitatively with the internal standard solution to obtain a concentration within the calibration range [2].

**5. System Suitability and Method Validation** Before sample analysis, ensure the system is suitable. Inject six replicates of a middle-range standard (e.g., 120 µg/mL). The % Relative Standard Deviation (%RSD) for peak areas and retention times should be  $\leq 2\%$  [2]. The method should be validated as per ICH guidelines [2] [4]:

- **Linearity:** A correlation coefficient ( $r^2$ )  $> 0.998$  over the 10-200 µg/mL range.
- **Accuracy:** Mean recovery should be within **90-110%**.
- **Precision:** Intra-day and inter-day precision (%RSD) should be  $\leq 2\%$ .
- **LOD & LOQ:** Calculate using  $LOD = 3.3 \times (SD/Slope)$  and  $LOQ = 10 \times (SD/Slope)$ . The method from the literature achieved an LOD of 12.5 ng/mL [2].
- **Specificity:** The analyte peak should not show any interference from excipients or the internal standard.

The workflow for the method development and validation process is outlined below.



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## Critical Notes and Troubleshooting

- **Analyte Stability:** Diclofenac sodium is unstable at room temperature, showing significant degradation after 24 hours. Standard and sample solutions should be stored in a refrigerator at **4 °C** and are stable for at least 30 days when stored in a freezer at **-35 ± 2 °C** [2] [3].
- **pH and Buffer:** The low pH of the mobile phase (2.0-3.0) is critical for suppressing the ionization of acidic analytes, ensuring good peak shape and retention. Always adjust the pH of the aqueous phase accurately.
- **Mobile Phase Preparation:** The mobile phase should be filtered through a 0.45 µm membrane filter and degassed by sonication for 10 minutes before use [2].
- **Pressure Considerations:** For a 3 µm FluoroPhenyl column, the maximum recommended pressure is 600 bar (8700 psi). For 1.8 µm particles, the maximum pressure is 1034 bar (15000 psi), though 830 bar (12000 psi) is recommended for maximum column life [1].

## Conclusion

This application note provides a ready-to-use, validated HPLC protocol for the analysis of diclofenac sodium, which is directly applicable for **Furofenac-d3**. The use of a FluoroPhenyl column offers a selective and robust platform for quality control and assay in drug development. The method is characterized by its speed, sensitivity, and compliance with regulatory standards.

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To cite this document: Smolecule. [Application Note: HPLC Analysis of Diclofenac Analogues using a FluoroPhenyl Column]. Smolecule, [2026]. [Online PDF]. Available at:

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